

# Acibenzolar-S-methyl MRL compliance hazelnuts

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## Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

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## MRL Compliance Overview for Hazelnuts

The European Union amended the existing MRL based on an application submitted by Syngenta France SAS and a subsequent safety evaluation by EFSA. The data supporting the request were found to be sufficient, and the consumer risk assessment concluded that the new level is unlikely to pose a risk to human health [1].

The table below summarizes the core quantitative data:

Aspect	Specification
Existing EU MRL (mg/kg)	0.1 [1]
Proposed/Modified EU MRL (mg/kg)	0.2 [1]
Enforcement Residue Definition	Sum of acibenzolar-S-methyl and acibenzolar acid (free and conjugated), expressed as acibenzolar-S-methyl [1]
Validated LOQ (mg/kg)	0.01 [1]
Acceptable Daily Intake (ADI)	0.03 mg/kg body weight per day [1]

Aspect	Specification
Acute Reference Dose (ARfD)	0.03 mg/kg body weight [1]

## Experimental Protocols & Methodologies

For researchers designing studies or verifying compliance, the following methodologies are critical.

### Analytical Method for Enforcement

- **Technology:** High-performance liquid chromatography with tandem mass spectrometry (**HPLC-MS/MS**) [1].
- **Residue Definition:** The method must quantify the sum of **acibenzolar-S-methyl** and its metabolite acibenzolar acid (free and conjugated), expressed as the stoichiometric equivalent of the parent compound [1] [2].
- **Performance:** The method must be sufficiently validated to enable reliable quantification of residues at or above the **limit of quantification (LOQ) of 0.01 mg/kg** for the hazelnut matrix [1].

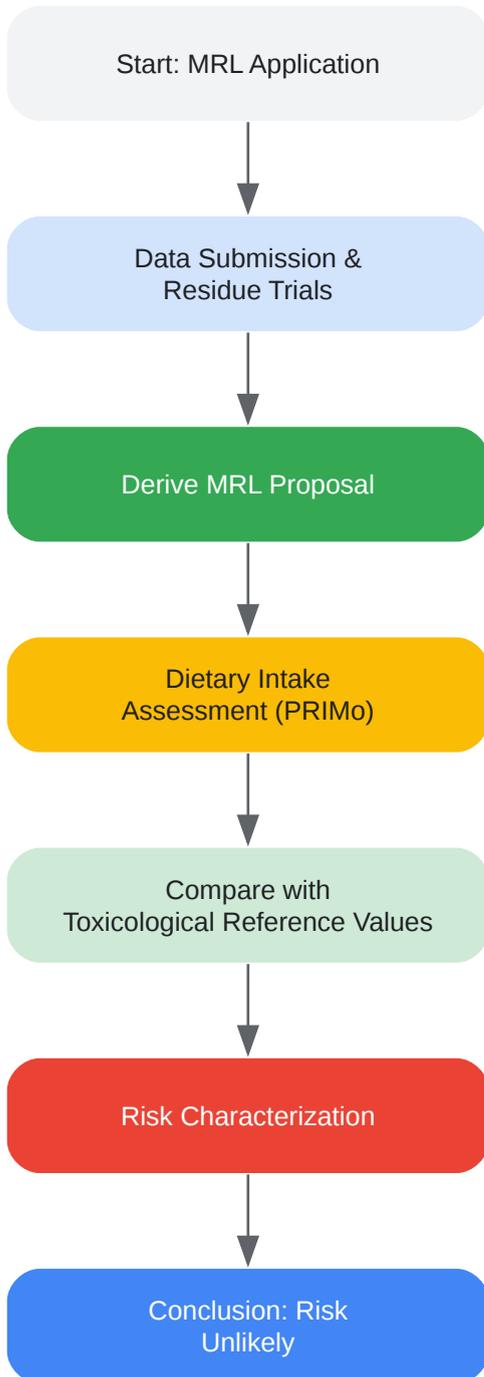
### Conducting Supervised Residue Trials

Residue trials are essential for deriving MRL proposals.

- **Purpose:** To determine the maximum residue levels expected under conditions of the intended agricultural practice.
- **Procedure:**
  - **Field Design:** Conduct a minimum of **eight supervised field trials** according to the intended Good Agricultural Practice (GAP) in the major hazelnut-growing regions of the European Union (Southern and Northern regions).
  - **Sample Collection:** Harvest hazelnuts at maturity. The number of samples should be statistically sufficient.
  - **Sample Analysis:** Analyze the samples using the validated HPLC-MS/MS method described above.
  - **Data Calculation:** The MRL proposal of 0.2 mg/kg was derived from the highest residue levels observed in these supervised trials, ensuring they are representative of the intended use [1].

## Consumer Risk Assessment Workflow

EFSA uses a standardized model to ensure that the established MRLs are safe for consumers. The following diagram illustrates the workflow of this assessment, which you can adapt for your research evaluations.



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The key steps in the assessment are:

- **Dietary Intake Assessment:** EFSA uses the **Pesticide Residues Intake Model (PRIMo)**, revision 3, to estimate consumer exposure [1].
- **Exposure Scenarios:**
  - **Short-term (acute) exposure:** Calculated using the **highest residue (HR)** value from supervised trials. For hazelnuts, this accounted for a maximum of **0.8% of the ARfD** [1].
  - **Long-term (chronic) exposure:** Calculated by updating the comprehensive assessment with the **supervised trials median residue (STMR)** value for hazelnuts. The highest estimated intake was **3% of the ADI** (for the GEMS/Food G06 diet) [1].
- **Risk Characterization:** EFSA concludes that the proposed use is unlikely to pose a risk to consumer health **only if both the calculated short-term exposure is below 100% of the ARfD and the long-term exposure is below 100% of the ADI** [1].

## Key Considerations for Researchers

- **Metabolite Toxicity:** The metabolite **acibenzolar acid** (included in the residue definition) is considered to be of similar toxicity to the parent compound, **acibenzolar-S-methyl** [1]. For other crop groups, the relevance of the metabolite **4-OH acibenzolar acid** is still under discussion due to data gaps on its general toxicity [2].
- **Processing Studies:** Specific studies to investigate the effect of processing on **acibenzolar-S-methyl** residues in hazelnuts were **not required**. This is because the total theoretical maximum daily intake was below the trigger value of 10% of the ADI, indicating a low potential for processed commodities to significantly impact dietary risk [1].

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## References

1. Modification of the existing maximum residue level for... [pmc.ncbi.nlm.nih.gov]
2. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

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